Comprehensive Structural Elucidation: H NMR of (5-Ethoxy-2-fluorophenyl)(methyl)sulfane

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Compound of Interest

Compound Name:	*(5-Ethoxy-2-fluorophenyl)(methyl)sulfane*
CAS No.:	*2586126-20-5*
Cat. No.:	*B6297185*

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Executive Summary & Structural Logic

Compound Name: **(5-Ethoxy-2-fluorophenyl)(methyl)sulfane** IUPAC Designation: 1-Ethoxy-4-fluoro-3-(methylsulfanyl)benzene (or 2-Fluoro-5-ethoxythioanisole) Molecular Formula:

Exact Mass: 202.05 Da

This molecule presents a classic 1,2,4-trisubstituted benzene pattern (relative to the ring), but with a twist: the presence of a Fluorine atom (

, spin 1/2) creates a "spin system" rather than a simple splitting pattern. The spectrum is defined by the interplay between the electron-donating Ethoxy (-OEt) and Methylsulfanyl (-SMe) groups against the electron-withdrawing (inductive) yet donating (resonance) Fluorine.

Critical Diagnostic Feature: The large geminal and vicinal

coupling constants (

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) are the primary tool for validating the regiochemistry of this isomer against its potential positional by-products.

Experimental Protocol (Best Practices)

To ensure high-resolution resolution of the aromatic multiplets, the following acquisition parameters are recommended:

- Solvent: Chloroform-

  (

) is preferred to minimize exchangeable proton broadening and provide standard chemical shift referencing (

  7.26 ppm). DMSO-

  is a viable alternative if solubility is an issue, but may shift phenolic impurities downfield.
- Concentration: 5–10 mg in 0.6 mL solvent.
- Pulse Sequence: Standard 1D proton with a 30° pulse angle (zg30).
- Acquisition Time (AQ):

  3.0 seconds to resolve small meta-couplings (

  Hz).
- Temperature: 298 K (25°C).

Spectral Analysis: The Aliphatic Region

The aliphatic region provides the "proton count" anchor for the molecule (

).

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Moiety	Chemical Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Mechanistic Insight
-S-CH	2.42 – 2.48	Singlet (s)	3H	N/A	The sulfur atom is less electronegative than oxygen, resulting in a shift upfield relative to methoxy groups (~3.8 ppm).
-O-CH -	3.98 – 4.05	Quartet (q)	2H		Typical deshielding by oxygen. The quartet arises from coupling to the adjacent methyl group.
-CH (Ethyl)	1.38 – 1.45	Triplet (t)	3H		Classic terminal methyl triplet.

Spectral Analysis: The Aromatic Region (The "Fingerprint")

The aromatic zone (

6.5 – 7.2 ppm) is where the structure is confirmed. The substitution pattern (1-SMe, 2-F, 5-OEt) creates three distinct proton environments.

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Proton H3: The "Ortho-Fluoro" Signal

- Position: C3 (Ortho to Fluorine, Meta to SMe).[1]
- Shift:

  6.90 – 7.10 ppm (Most deshielded aromatic signal).
- Multiplicity: Doublet of Doublets (dd).
- Coupling Analysis:
  - (Ortho-F): Large coupling, typically 9.0 – 11.0 Hz. This is the hallmark of a proton adjacent to fluorine.
  - (Ortho-H4): Standard vicinal coupling, 8.5 – 9.0 Hz.
- Appearance: A "pseudo-triplet" if

  , but usually distinct as a wide dd.

Proton H4: The "Sandwiched" Multiplet

- Position: C4 (Meta to Fluorine, Ortho to Ethoxy).
- Shift:

  6.65 – 6.80 ppm (Shielded by ortho-ethoxy).
- Multiplicity: Doublet of Doublets of Doublets (ddd) or Doublet of Triplets (dt).
- Coupling Analysis:
  - (Ortho-H3):8.5 – 9.0 Hz.
  - (Meta-F):4.5 – 6.5 Hz. Significant meta-coupling through the ring.
  - (Meta-H6):2.5 – 3.0 Hz. Small "W-coupling".
- Appearance: Complex multiplet. The meta-coupling to Fluorine prevents this from being a simple dd.

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Proton H6: The "Double-Ortho" Shielded Signal

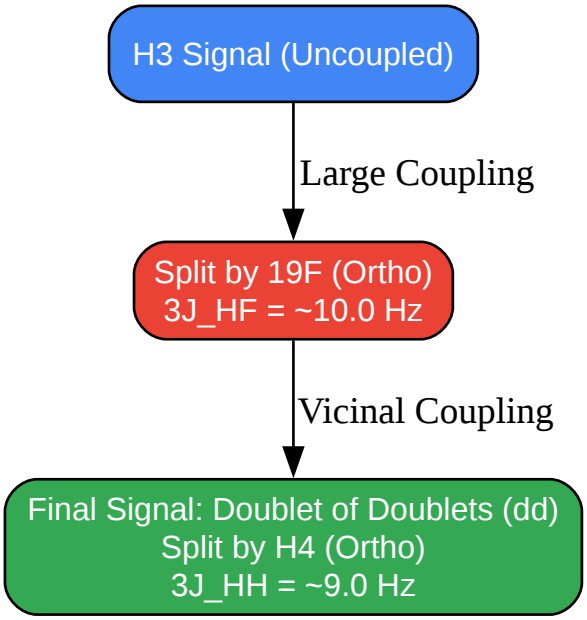
- Position: C6 (Ortho to SMe, Ortho to Ethoxy, Meta to Fluorine).
- Shift:

  6.55 – 6.70 ppm (Most shielded due to synergistic electron donation from SMe and OEt).
- Multiplicity: Doublet of Doublets (dd).
- Coupling Analysis:
  - (Meta-F):5.0 – 7.0 Hz. Note that this is a 4-bond coupling path (H6-C6-C1-C2-F).
  - (Meta-H4):2.5 – 3.0 Hz.
- Appearance: A distinct dd with no large ortho-proton coupling (

  ), distinguishing it from H3 and H4.

Visualization: H3 Splitting Tree

The following diagram illustrates the splitting logic for the H3 proton, the most diagnostic signal for the Fluorine position.



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Figure 1: Splitting tree for Proton H3. The large coupling to Fluorine is the primary split, followed by the vicinal coupling to H4.

Summary Table of Chemical Shifts

Proton Label	Position	(ppm)	Multiplicity	Coupling Constants (Hz)
H3	Aromatic	6.90 – 7.10	dd	
H4	Aromatic	6.65 – 6.80	ddd	
H6	Aromatic	6.55 – 6.70	dd	
-OCH -	Aliphatic	4.02	q	
-SMe	Aliphatic	2.45	s	-
-CH	Aliphatic	1.41	t	

Note: Values are calculated based on substituent additivity rules for trisubstituted benzenes in CDCl

.

References

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Sources

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